

# Experimental Design for Studying Bdcrb Resistance In Vitro: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Bdcrb*  
Cat. No.: *B10826781*

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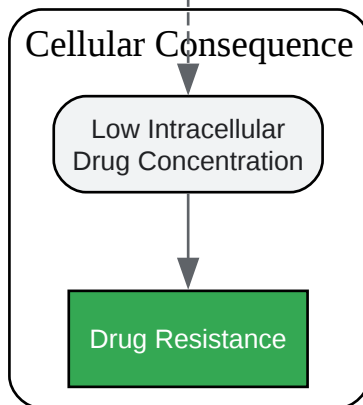
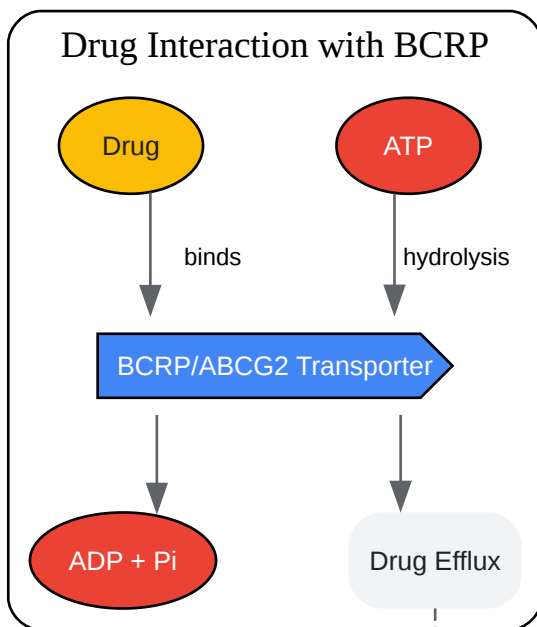
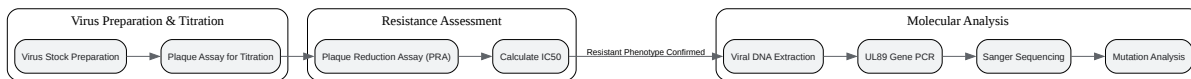
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the in vitro study of resistance related to "**Bdcrb**." Given the ambiguity of the term, which can refer to either the antiviral compound 2-bromo-5,6-dichloro-1- $\beta$ -d-ribofuranosyl benzimidazole (**BDCRB**) or the Breast Cancer Resistance Protein (BCRP/ABCG2), this guide is divided into two sections to address both possibilities.

## Section 1: Investigating Resistance to the Antiviral Compound BDCRB

**BDCRB** is a potent inhibitor of human cytomegalovirus (HCMV) replication. Resistance to **BDCRB** is primarily associated with mutations in the viral UL89 gene, which is involved in viral DNA maturation. The following protocols are designed to assess **BDCRB** resistance in HCMV-infected cell cultures.

## Experimental Workflow for BDCRB Resistance Studies



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